

# Physicochemical Properties of Novobiocic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *Novobiocic Acid*

Cat. No.: *B3025977*

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## Abstract

**Novobiocic acid**, the aglycone of the aminocoumarin antibiotic novobiocin, represents a critical scaffold in the development of novel therapeutic agents. As a key intermediate in the biosynthesis of novobiocin, its unique chemical structure and properties are of significant interest to the scientific community. This technical guide provides a comprehensive overview of the core physicochemical properties of **novobiocic acid**, offering detailed data, experimental methodologies, and visual representations of its biological context to support ongoing research and drug development efforts.

## Chemical Identity and Structure

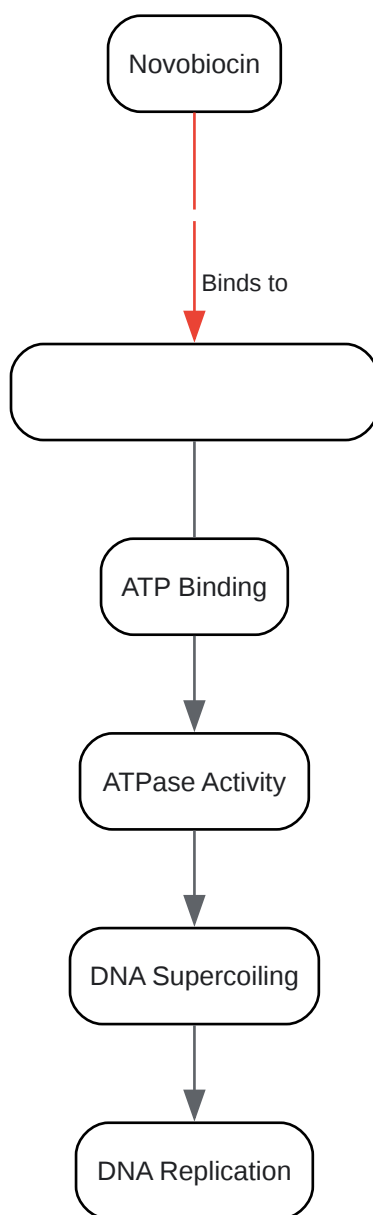
**Novobiocic acid** is structurally composed of a 3-amino-4,7-dihydroxy-8-methylcoumarin moiety linked by an amide bond to a 4-hydroxy-3-(3-methyl-2-butenyl)benzoic acid residue.

Table 1: Chemical Identifiers and Molecular Properties of **Novobiocic Acid**

Property	Value	Reference
IUPAC Name	N-(4,7-dihydroxy-8-methyl-2-oxo-2H-1-benzopyran-3-yl)-4-hydroxy-3-(3-methyl-2-buten-1-yl)-benzamide	[1]
CAS Number	485-23-4	[1]
Molecular Formula	C <sub>22</sub> H <sub>21</sub> NO <sub>6</sub>	[1][2]
Molecular Weight	395.4 g/mol	[2]
Chemical Structure	<div>dot</div> <div>graph {</div> <div>layout=neato;</div> <div>node [shape=plaintext];</div> <div>"C22H21NO6"</div> <div>[image="https://pubchem.ncbi.nlm.nih.gov/image/imgsrv.fcgi?cid=10229&amp;t=l", label=""];</div> <div>}</div>	

Caption: Biosynthetic pathway of novobiocin highlighting the formation of **novobiocic acid**.

The primary mechanism of action of the final product, novobiocin, is the inhibition of bacterial DNA gyrase, an enzyme essential for DNA replication. Novobiocin competitively inhibits the ATPase activity of the GyrB subunit.



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Caption: Mechanism of DNA gyrase inhibition by novobiocin.

## Conclusion

This technical guide consolidates the available physicochemical data for **novobiocic acid**, providing a valuable resource for researchers in medicinal chemistry and drug discovery. While key data points such as the melting point and pKa remain to be experimentally determined and reported in the literature, the provided information on its structure, solubility, and spectral

properties, alongside the context of its biosynthesis, offers a solid foundation for further investigation and utilization of this important chemical entity.

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## References

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- 2. Identification of the Novobiocin Biosynthetic Gene Cluster of *Streptomyces spheroides* NCIB 11891 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/11891/)]
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